

tributylmethylammonium methyl sulfate

molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Tributylmethylammonium methyl sulfate*

Cat. No.: *B082111*

[Get Quote](#)

An In-depth Technical Guide to **Tributylmethylammonium Methyl Sulfate** for Researchers and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and key applications of **tributylmethylammonium methyl sulfate**, a quaternary ammonium salt with significant utility in organic synthesis and materials science. This document is intended for researchers, scientists, and professionals in the field of drug development who may utilize this compound as a phase-transfer catalyst or ionic liquid in their work.

Core Properties

Tributylmethylammonium methyl sulfate, also known as methyltributylammonium methyl sulfate (MTBS), is a quaternary ammonium salt.^[1] It is recognized for its effectiveness as a phase-transfer catalyst, facilitating reactions between reactants in immiscible phases, and as an electrolyte in electrochemical systems.^[2]

Quantitative Data Summary

The fundamental chemical and physical properties of **tributylmethylammonium methyl sulfate** are summarized in the table below for quick reference.

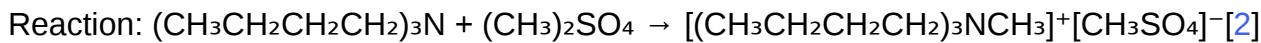
Property	Value	Citation(s)
Molecular Weight	311.48 g/mol	[1] [2]
Molecular Formula	C ₁₄ H ₃₃ NO ₄ S	[1] [2] [3]
CAS Number	13106-24-6	[1]
Appearance	White Solid	[1]
IUPAC Name	methyl sulfate;tributyl(methyl)azanium	[2] [3]
Synonyms	Methyltributylammonium methyl sulfate, MTBS	[1] [3]

Experimental Protocols

A primary application of **tributylmethylammonium methyl sulfate** in research and development is its synthesis for use as a phase-transfer catalyst. The following section details a common laboratory-scale protocol for its preparation.

Synthesis via Direct Quaternization

The most common method for synthesizing **tributylmethylammonium methyl sulfate** is through the direct quaternization of a tertiary amine (tributylamine) with an alkylating agent (dimethyl sulfate).[\[2\]](#)



Materials:

- Tributylamine
- Dimethyl sulfate
- Anhydrous Toluene (or solvent-free conditions)
- Reaction flask with a stirrer and condenser

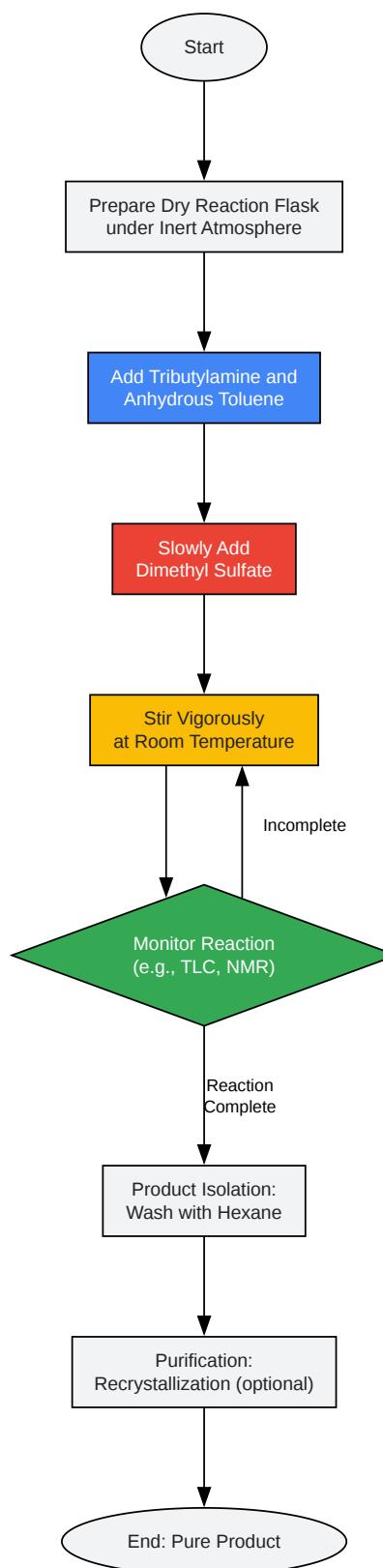
- Inert gas supply (e.g., Nitrogen or Argon)

Methodology:

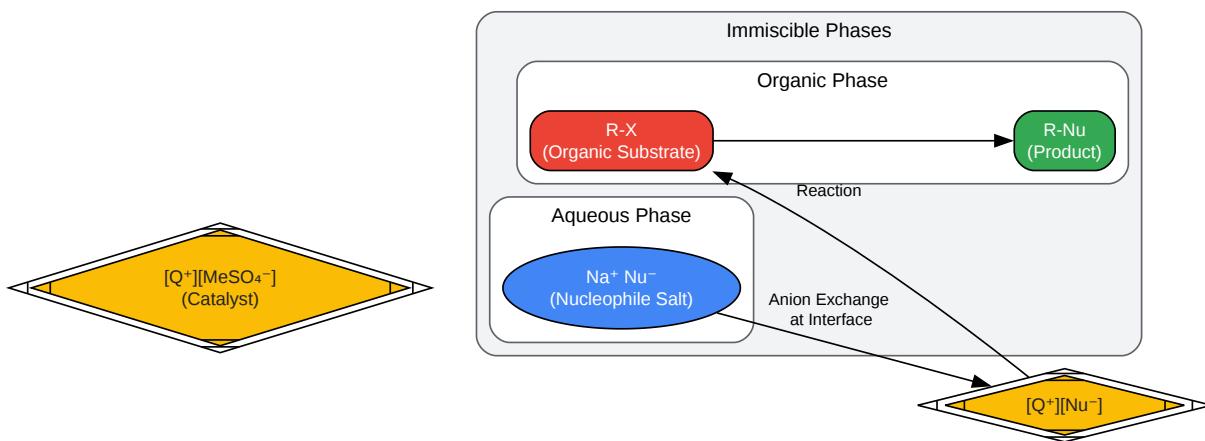
- Preparation: Set up a reaction flask equipped with a magnetic stirrer, a reflux condenser, and an inlet for inert gas. Ensure all glassware is dry.
- Solvent-Based Method:
 - Charge the reaction flask with anhydrous toluene.
 - Add tributylamine to the solvent.
 - While stirring, slowly add an equimolar amount of dimethyl sulfate to the solution at room temperature.^[2]
- Solvent-Free Method:
 - Gently heat tributylamine in the reaction flask until it is molten, under an inert gas atmosphere.
 - Slowly add dimethyl sulfate directly to the stirred, molten tributylamine.^[2] The reaction is exothermic, and the temperature should be maintained above the melting point of the product to ensure homogeneity.^[2]
- Reaction: Stir the mixture vigorously. The reaction progress can be monitored by techniques such as TLC or NMR.
- Work-up: Upon completion, the resulting ionic liquid product may solidify upon cooling. The product can be washed with a non-polar solvent like hexane to remove any unreacted starting materials.
- Purification: If necessary, the product can be further purified by recrystallization from an appropriate solvent system.
- Characterization: Confirm the identity and purity of the synthesized **tributylmethylammonium methyl sulfate** using standard analytical techniques (e.g., ¹H NMR, ¹³C NMR, Mass Spectrometry).

Visualized Workflows and Mechanisms

Diagrams are provided below to illustrate the synthesis workflow and the mechanism of action of **tributylmethylammonium methyl sulfate** as a phase-transfer catalyst.

[Click to download full resolution via product page](#)

Caption: Workflow for the solvent-based synthesis of **tributylmethylammonium methyl sulfate**.



[Click to download full resolution via product page](#)

Caption: Mechanism of **tributylmethylammonium methyl sulfate** ($Q^+MeSO_4^-$) in phase-transfer catalysis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. scbt.com [scbt.com]
- 2. Tributylmethylammonium methyl sulfate | 13106-24-6 | Benchchem [\[benchchem.com\]](http://benchchem.com)
- 3. Tributylmethylammonium methyl sulfate | C14H33NO4S | CID 11045164 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](http://pubchem.ncbi.nlm.nih.gov)

- To cite this document: BenchChem. [tributylmethylammonium methyl sulfate molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b082111#tributylmethylammonium-methyl-sulfate-molecular-weight-and-formula\]](https://www.benchchem.com/product/b082111#tributylmethylammonium-methyl-sulfate-molecular-weight-and-formula)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com